

Essential Safety and Handling Guidance for (R)-2,3-Dihydroxy-isovalerate

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Compound of Interest

Compound Name: (R)-2,3-Dihydroxy-isovalerate

Cat. No.: B3324717

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Disclaimer: A specific Safety Data Sheet (SDS) for **(R)-2,3-Dihydroxy-isovalerate** (CAS No. 19451-56-0) is not readily available in public databases. The following guidance is based on the general principles of safe laboratory practice for handling structurally similar, non-volatile, low-hazard organic chemicals. It is imperative to consult the supplier-specific SDS upon receipt of this chemical and to conduct a thorough risk assessment before commencing any experimental work.

Based on its chemical structure as a dihydroxy carboxylic acid, **(R)-2,3-Dihydroxy-isovalerate** is anticipated to be a non-volatile solid or liquid with a low hazard profile. However, as with any chemical of unknown toxicity, it should be handled with care to minimize exposure. Potential hazards may include mild skin or eye irritation.

Personal Protective Equipment (PPE)

Standard laboratory PPE is essential to ensure safety when handling **(R)-2,3-Dihydroxy-isovalerate**. The following table summarizes the recommended equipment for routine laboratory use.

Body Part	Personal Protective Equipment (PPE)	Specifications and Recommendations
Eyes	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory to protect against splashes. [1] [2]
Hands	Disposable Nitrile Gloves	Provides protection against incidental contact. Inspect gloves for tears or holes before use and replace them immediately if contaminated. [1] [3]
Body	Laboratory Coat	Should be worn to protect skin and clothing from potential spills. [1]
Feet	Closed-Toe Shoes	Required to protect feet from spills and falling objects. [1] [4]

Operational Plan: Safe Handling Procedure

Adherence to a standard operating procedure is crucial for minimizing risk.

- Area Preparation: Ensure the work area, such as a laboratory bench or a chemical fume hood, is clean and uncluttered.
- Donning PPE: Put on all required personal protective equipment as detailed in the table above before handling the chemical.
- Handling the Chemical:
 - Work in a well-ventilated area. For procedures that could generate dust (if solid) or aerosols, it is best practice to work in a chemical fume hood.[\[1\]](#)
 - Avoid direct contact with the skin and eyes.[\[4\]](#)

- Use a spatula or other appropriate tools to handle the solid form. If it is a liquid, use a pipette or other suitable liquid handling device.
 - Keep containers of the chemical closed when not in use.
 - Post-Handling:
 - Clean the work area thoroughly after use.
 - Wash hands with soap and water after removing gloves and before leaving the laboratory.
- [5]

Disposal Plan

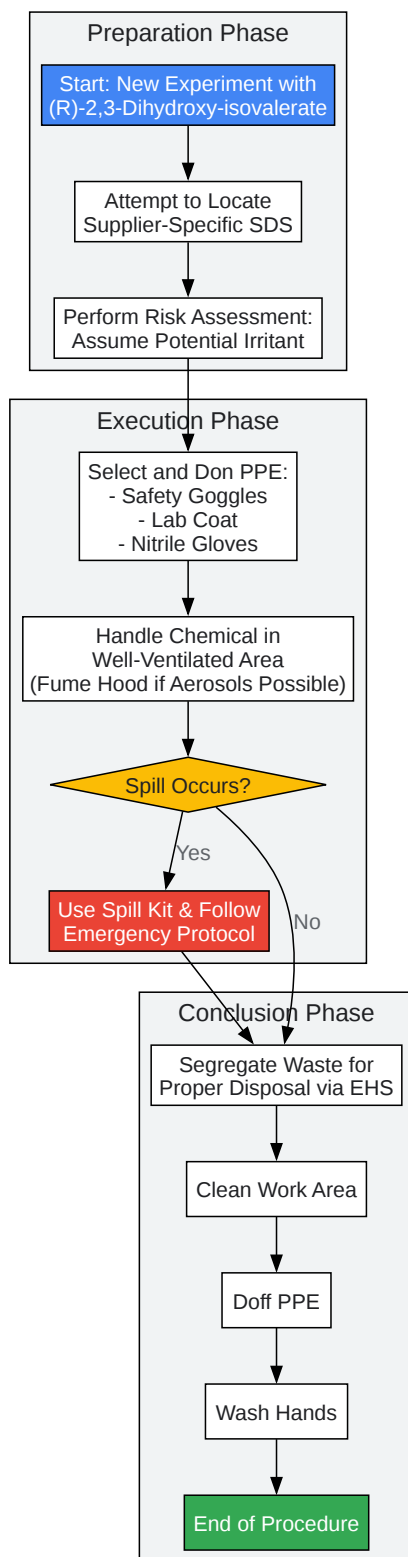
Proper disposal of chemical waste is critical for laboratory safety and environmental protection.

- Waste Segregation: Do not dispose of **(R)-2,3-Dihydroxy-isovalerate** down the drain unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.[6]
- Solid Waste: Collect solid **(R)-2,3-Dihydroxy-isovalerate** and any contaminated consumables (e.g., weigh boats, paper towels) in a designated, labeled hazardous waste container for solid organic waste.
- Liquid Waste: Collect solutions of **(R)-2,3-Dihydroxy-isovalerate** in a designated, labeled hazardous waste container for non-halogenated organic liquid waste or aqueous waste, as appropriate.
- Container Disposal: Empty containers that held the chemical must be managed according to institutional guidelines. Some procedures may require triple-rinsing the container, with the rinsate collected as hazardous waste, before the container can be disposed of in the regular trash.[7]
- Waste Pickup: Arrange for the disposal of the hazardous waste container through your institution's EHS department.

Experimental Workflow and Safety Decision Making

The following diagram illustrates the logical workflow for safely handling a chemical for which specific hazard information is not available.

Safe Handling Workflow for Chemicals with Limited Safety Data



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Caption: Workflow for handling chemicals with limited safety information.

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